Introduction: The Role of Conformational Constraints in Peptide Science

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Compound of Interest

Compound Name:	*Fmoc-4,5-dehydro-D-Leucine*
CAS No.:	*917099-00-4*
Cat. No.:	*B1363555*

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In the fields of medicinal chemistry and drug development, the precise control of peptide conformation is a critical determinant of biological activity and stability. Unnatural amino acids are powerful tools employed to achieve this control. **Fmoc-4,5-dehydro-D-Leucine** ((2R)-2-[[(9H-Fluoren-9-ylmethoxy)carbonyl]amino]-4-methyl-4-pentenoic acid) is one such building block, valued for introducing conformational rigidity into a peptide backbone. The defining feature of this molecule is the α,β-unsaturation within its side chain.[1] This carbon-carbon double bond (between C4 and C5) significantly flattens the side chain's topography, restricting its rotational freedom compared to its saturated analogue, Leucine.[1] This constraint can pre-organize a peptide into a desired bioactive conformation, potentially enhancing receptor binding affinity or improving resistance to enzymatic degradation.

From a chemical reactivity standpoint, the α,β-unsaturated carbonyl system presents a Michael acceptor, enabling covalent modification or cross-linking within a peptide sequence, a feature exploited in the study of protein interactions and the design of irreversible inhibitors.[2]

Accurate and comprehensive characterization of this building block is paramount before its inclusion in solid-phase peptide synthesis (SPPS). This guide provides a detailed overview of the expected spectroscopic data (Mass Spectrometry and Nuclear Magnetic Resonance) for

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Fmoc-4,5-dehydro-D-Leucine and outlines the standardized protocols for their acquisition and interpretation.

Part 1: Mass Spectrometry (MS) Analysis

Mass spectrometry is an indispensable tool for confirming the molecular weight and, by extension, the elemental composition of synthetic molecules. For a compound like **Fmoc-4,5-dehydro-D-Leucine**, Electrospray Ionization (ESI) is the preferred method due to its soft ionization nature, which typically preserves the intact molecule for detection.

Expected Mass Data

The molecular formula for **Fmoc-4,5-dehydro-D-Leucine** is $C_{21}H_{21}NO_4$.[3][4] The theoretical monoisotopic mass is 351.1471 g/mol . In a typical ESI-MS analysis, several ionic species are expected depending on the mode of operation (positive or negative) and the mobile phase composition.

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Ion Species	Formula	Adduct	Theoretical m/z	Description
$[M+H]^+$	$[C_{21}H_{22}NO_4]^+$	Proton	352.1543	The primary ion observed in positive ion mode with an acidic mobile phase.
$[M+Na]^+$	$[C_{21}H_{21}NO_4Na]^+$	Sodium	374.1363	A common adduct in positive ion mode, arising from trace sodium in glassware or solvents.
$[M-H]^-$	$[C_{21}H_{20}NO_4]^-$	350.1398	The primary ion observed in negative ion mode, resulting from deprotonation of the carboxylic acid.	

Table 1: Predicted m/z values for **Fmoc-4,5-dehydro-D-Leucine** in ESI-MS.

The fragmentation of Fmoc-protected amino acids in tandem MS (MS/MS) often involves the characteristic loss of the Fmoc group.[5]

Experimental Protocol: ESI-MS Data Acquisition

- Sample Preparation: Dissolve ~1 mg of **Fmoc-4,5-dehydro-D-Leucine** in 1 mL of a suitable solvent, such as acetonitrile (ACN) or methanol (MeOH). Dilute this stock solution to a final concentration of approximately 10-50 µg/mL using a 50:50 mixture of ACN and water, often containing 0.1% formic acid for positive ion mode or 0.1% ammonium hydroxide for negative ion mode to facilitate ionization.

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- Instrumentation: Utilize a high-resolution mass spectrometer (e.g., Orbitrap or Q-TOF) equipped with an ESI source.[2]
- Infusion: Introduce the sample solution into the ESI source at a constant flow rate (e.g., 5-10 µL/min) using a syringe pump.
- MS Parameters (Positive Ion Mode Example):
  - Ionization Mode: ESI+
  - Capillary Voltage: 3.5 – 4.5 kV
  - Source Temperature: 120 - 150 °C
  - Desolvation Gas Flow: 600 – 800 L/hr (Nitrogen)
  - Mass Range: 100 – 1000 m/z
- Data Analysis: Acquire the full scan spectrum. The primary goal is to identify the peak corresponding to the theoretical m/z of the expected ion (e.g., 352.1543 for $[M+H]^+$). The high-resolution data should confirm the elemental composition within a 5 ppm mass accuracy tolerance.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information, allowing for the precise mapping of the molecule's carbon-hydrogen framework. The spectra of **Fmoc-4,5-dehydro-D-Leucine** are distinct from its saturated analogue, Fmoc-Leucine, primarily due to the presence of the vinyl group.

^{1}H NMR Analysis: Predicted Spectrum

The ^{1}H NMR spectrum is used to identify the different types of protons and their connectivity. The following table details the predicted chemical shifts and multiplicities for **Fmoc-4,5-dehydro-D-Leucine**, with a comparison to the saturated Fmoc-L-Leucine to highlight key differences.[6]

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Assignment	Predicted δ (ppm)	Multiplicity	Integration	Notes & Comparison to Saturated Leucine
Fmoc-H (Aromatic)	7.80 – 7.30	Multiplet (m)	8H	Characteristic signals of the fluorenyl group. Similar to the saturated analogue.
NH	~5.5 - 6.5	Doublet (d)	1H	Coupled to the α-H. Position can be broad and solvent-dependent.
Vinyl-H (C5)	~4.95	Singlet (s)	1H	Key differentiator. Appears as two distinct singlets (or narrow multiplets) due to geminal protons on a terminal alkene. Absent in saturated leucine.
Vinyl-H (C5)	~4.85	Singlet (s)	1H	Key differentiator. Absent in saturated leucine.
α-H (C2)	~4.50	Multiplet (m)	1H	Coupled to NH and β-CH_2. In saturated leucine, this

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				signal is typically around 4.4 ppm.
Fmoc-CH_2 & CH	4.40 – 4.20	Multiplet (m)	3H	Overlapping signals from the CH_2 and CH of the Fmoc group. Similar to the saturated analogue.
β-CH_2 (C3)	~2.60	Multiplet (m)	2H	Diastereotopic protons coupled to the α-H. In saturated leucine, these protons are further upfield (~1.7 ppm) and are coupled to the γ-CH.
Methyl-H (C4)	~1.75	Singlet (s)	3H	Key differentiator. This methyl group is attached to the double bond, resulting in a singlet shifted downfield. In saturated leucine, two diastereotopic methyl groups appear as doublets around 0.95 ppm.

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Table 2: Predicted ^{1}H NMR assignments for **Fmoc-4,5-dehydro-D-Leucine** in $CDCl_3$ (400 MHz).

^{13}C NMR Analysis: Predicted Spectrum

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule.

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Assignment	Predicted δ (ppm)	Notes & Comparison to Saturated Leucine
COOH (C1)	~174	Carboxylic acid carbonyl. Similar to saturated analogue (~176 ppm).
Fmoc C=O	~156	Carbonyl of the carbamate.
C4 (Vinyl)	~142	Key differentiator. Quaternary sp^2 carbon. Absent in saturated leucine.
Fmoc C (Aromatic)	144, 141, 128, 127, 125, 120	Characteristic aromatic signals of the fluorenyl group.
C5 (Vinyl)	~115	Key differentiator. Terminal sp^2 carbon (CH_2). Absent in saturated leucine.
Fmoc CH_2	~67	Methylene carbon of the Fmoc group.
α-C (C2)	~54	Alpha-carbon attached to nitrogen.
Fmoc CH	~47	Methine carbon of the Fmoc group.
β-C (C3)	~38	Methylene carbon adjacent to the alpha-carbon. Shifted downfield compared to saturated leucine (~41 ppm) due to proximity to the double bond.
Methyl-C	~22	Key differentiator. Methyl carbon attached to the sp^2 carbon. In saturated leucine, the two methyl carbons are around 22-25 ppm.

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Table 3: Predicted ^{13}C NMR assignments for **Fmoc-4,5-dehydro-D-Leucine** in $CDCl_3$ (100 MHz).

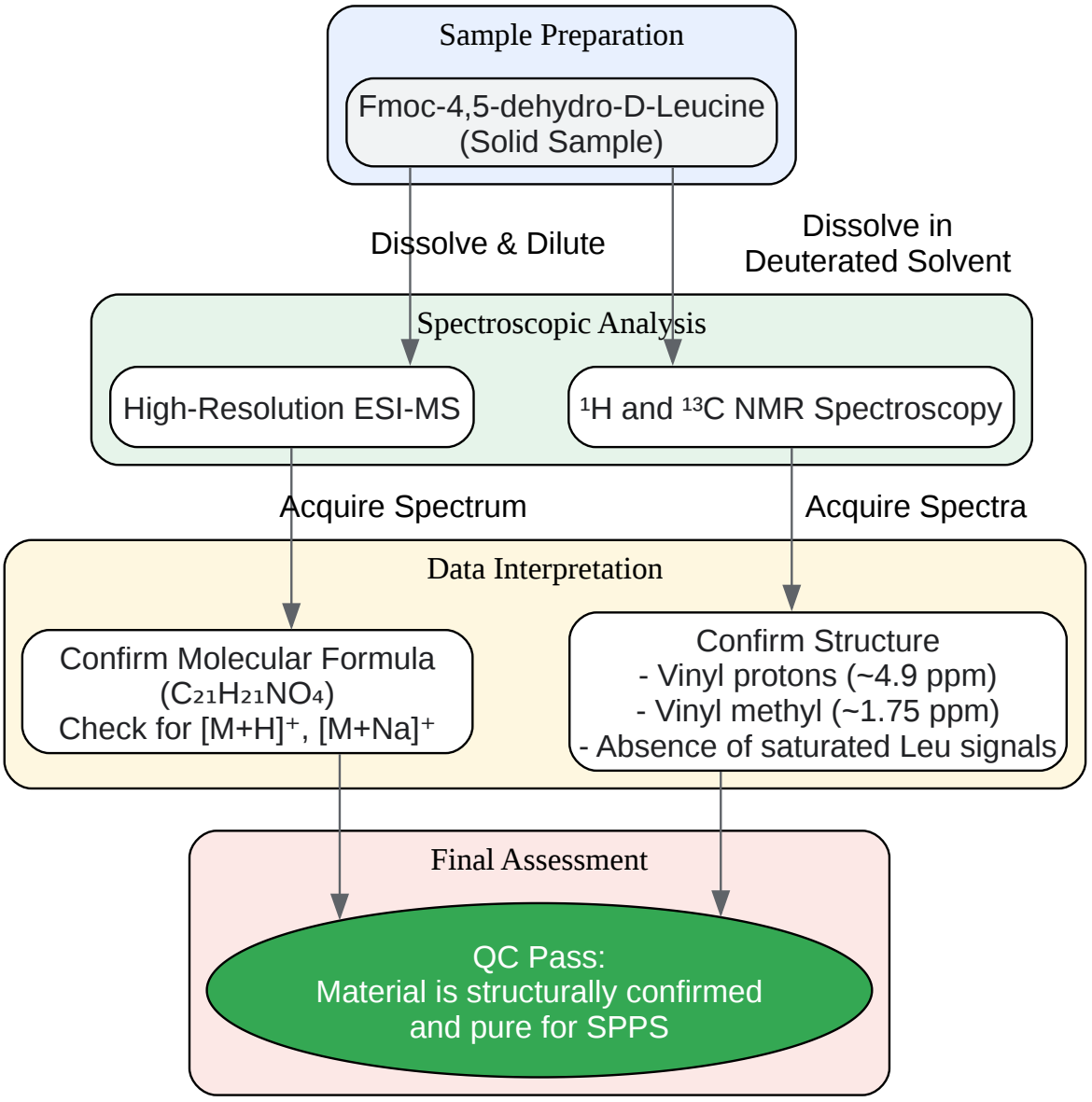
Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve 10-15 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a 5 mm NMR tube. Ensure the sample is fully dissolved.[7]
- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.[8]
- ^{1}H NMR Acquisition:
  - Tune and shim the probe for the specific sample.
  - Acquire a standard one-pulse ^{1}H spectrum.
  - Typical Parameters: Spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-2 seconds, and 16-64 scans for good signal-to-noise.
- ^{13}C NMR Acquisition:
  - Acquire a standard proton-decoupled ^{13}C spectrum.
  - Typical Parameters: Spectral width of 220-250 ppm, acquisition time of 1-2 seconds, relaxation delay of 2 seconds, and 1024-4096 scans.
- Data Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Reference the spectrum to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^{1}H and 77.16 ppm for ^{13}C).

Workflow and Data Integration

The definitive characterization of **Fmoc-4,5-dehydro-D-Leucine** relies on the synergistic interpretation of both MS and NMR data. The workflow ensures that both purity and structural identity are confirmed before the material is used in further applications like peptide synthesis.[9]

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Caption: Analytical workflow for the characterization of **Fmoc-4,5-dehydro-D-Leucine**.

Conclusion

The spectroscopic analysis of **Fmoc-4,5-dehydro-D-Leucine** provides a clear and unambiguous fingerprint for its structural verification. High-resolution mass spectrometry

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confirms the elemental composition, while ^{1}H and ^{13}C NMR spectroscopy validates the specific arrangement of atoms, most notably the presence and connectivity of the 4,5-double bond. The key diagnostic signals in the ^{1}H NMR spectrum are the two vinyl protons near 4.9 ppm and the vinyl methyl singlet around 1.75 ppm. These data, when taken together, provide researchers and drug development professionals with the necessary confidence in the quality and identity of this critical building block for advanced peptide synthesis.

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